

A Comprehensive Technical Guide to Sodium 3,4-dihydro-2H-pyran-2-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium 3,4-dihydro-2H-pyran-2-carboxylate

Cat. No.: B095394

[Get Quote](#)

CAS Number: 16698-52-5

This technical guide provides an in-depth overview of **Sodium 3,4-dihydro-2H-pyran-2-carboxylate**, a heterocyclic organic compound with applications in synthetic chemistry and drug discovery. The document is intended for researchers, scientists, and professionals in the field of drug development.

Chemical and Physical Properties

Sodium 3,4-dihydro-2H-pyran-2-carboxylate is a sodium salt of 3,4-dihydro-2H-pyran-2-carboxylic acid. It is a stable, solid compound at room temperature. The following table summarizes its key chemical and physical properties based on available data.

Property	Value	Reference
Molecular Formula	C ₆ H ₇ NaO ₃	[1]
Molecular Weight	150.11 g/mol	[1]
CAS Number	16698-52-5	[1]
IUPAC Name	sodium 3,4-dihydro-2H-pyran-2-carboxylate	[1]
Appearance	White to light yellow powder or crystal	[1]
Melting Point	65-68.5 °C	[2]
Boiling Point	327 °C (estimate)	[2]
Density	0.9578 g/cm ³ (rough estimate)	[2]
Solubility	Soluble in water	[3]
Storage Temperature	2-8 °C	[4]

Spectroscopic Data

While specific experimental spectra for **Sodium 3,4-dihydro-2H-pyran-2-carboxylate** are not readily available in the public domain, the expected spectroscopic features can be inferred from its structure and the known data for similar compounds.

2.1. Fourier-Transform Infrared (FT-IR) Spectroscopy

The FT-IR spectrum of this compound is expected to exhibit characteristic absorption bands for the carboxylate and the dihydropyran ring.

Functional Group	Expected Wavenumber (cm ⁻¹)	Description
Carboxylate (COO ⁻)	1650-1540	Asymmetric stretching vibration
Carboxylate (COO ⁻)	1450-1360	Symmetric stretching vibration
C-O-C (ether)	1150-1085	Stretching vibration
C=C (alkene)	1680-1620	Stretching vibration (in the dihydropyran ring)
C-H (alkane)	2950-2850	Stretching vibrations

2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

The ¹H and ¹³C NMR spectra would provide detailed information about the structure of the molecule. The expected chemical shifts are influenced by the electronegative oxygen atoms and the double bond within the dihydropyran ring.

¹H NMR (Proton NMR):

- Protons on the dihydropyran ring are expected in the region of 1.5-4.5 ppm.
- The vinylic protons adjacent to the oxygen atom would appear in the downfield region of the spectrum.

¹³C NMR (Carbon NMR):

- The carboxylate carbon (COO⁻) would be observed in the downfield region, typically around 170-180 ppm.
- The carbons of the dihydropyran ring would appear in a range from approximately 20 to 150 ppm, with the olefinic carbons and the carbon attached to the ether oxygen having higher chemical shifts.

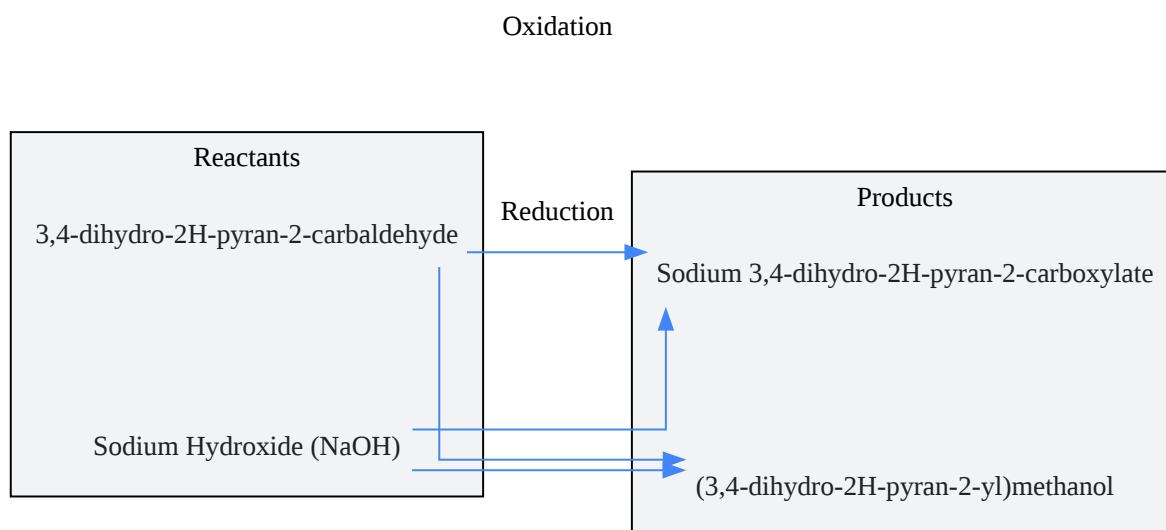
Synthesis and Experimental Protocols

Sodium 3,4-dihydro-2H-pyran-2-carboxylate can be synthesized from its corresponding aldehyde, 3,4-dihydro-2H-pyran-2-carbaldehyde, via an oxidation reaction followed by salt formation. A plausible and analogous method is the Cannizzaro reaction, which has been reported for similar substituted dihydropyran aldehydes.

3.1. Proposed Synthesis via Cannizzaro-type Reaction

This protocol is adapted from the synthesis of a structurally similar compound, sodium 2,5-diethyl-3,4-dihydro-2H-pyran-2-carboxylate.

Reaction Scheme:



[Click to download full resolution via product page](#)

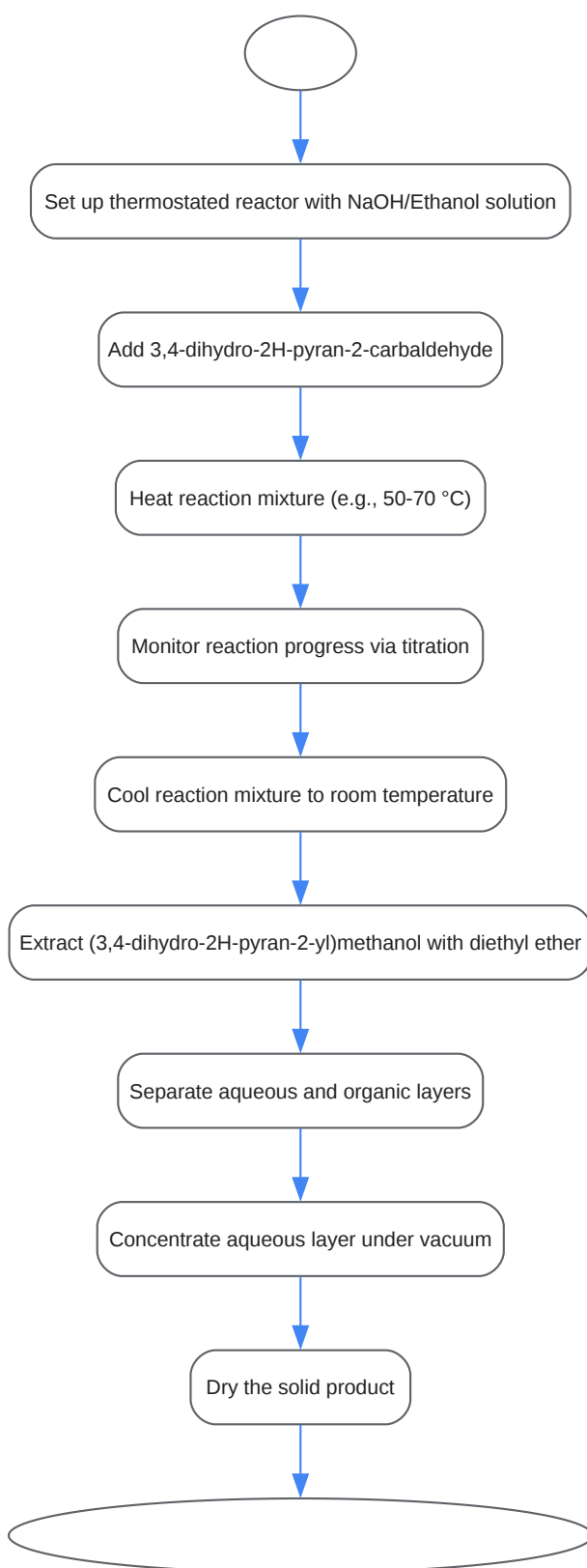
Caption: Proposed synthesis of **Sodium 3,4-dihydro-2H-pyran-2-carboxylate**.

Experimental Protocol:

- **Reaction Setup:** A three-necked, thermostated glass reactor equipped with a magnetic stirrer, thermometer, and reflux condenser is charged with a solution of sodium hydroxide in ethanol.

- **Addition of Aldehyde:** 3,4-dihydro-2H-pyran-2-carbaldehyde is added to the ethanolic sodium hydroxide solution. The reaction is typically carried out at an elevated temperature (e.g., 50-70 °C).
- **Reaction Monitoring:** The progress of the disproportionation reaction is monitored by determining the concentration of unreacted sodium hydroxide using potentiometric titration of withdrawn samples.
- **Work-up:** Upon completion of the reaction, the corresponding alcohol, (3,4-dihydro-2H-pyran-2-yl)methanol, is extracted with a suitable organic solvent (e.g., diethyl ether).
- **Isolation of Product:** The aqueous layer containing the sodium salt is then concentrated under vacuum and dried to yield **Sodium 3,4-dihydro-2H-pyran-2-carboxylate**.

3.2. Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the proposed synthesis of the target compound.

Applications in Research and Drug Development

Sodium 3,4-dihydro-2H-pyran-2-carboxylate serves as a versatile building block in organic synthesis, particularly in the construction of more complex heterocyclic systems for pharmaceutical and agrochemical applications.[5] The dihydropyran moiety is a key structural feature in a number of biologically active compounds.

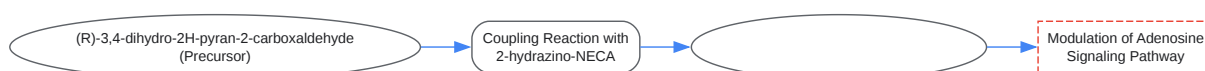
4.1. Precursor for Bioactive Molecules

The chiral aldehyde precursor to this compound, (R)-3,4-dihydro-2H-pyran-2-carboxaldehyde, is a crucial intermediate in the synthesis of potent and selective adenosine A₂A and A₃ receptor agonists.[6] These receptors are involved in various physiological processes, and their modulation is a target for therapeutic intervention in inflammatory diseases and other conditions.

4.2. Dihydropyran Scaffold in Medicinal Chemistry

The 3,4-dihydro-2H-pyran ring system is a privileged scaffold in medicinal chemistry. Notably, the antiviral drug Zanamivir, used for the treatment of influenza, contains a dihydropyran core, highlighting the biological relevance of this structural motif.[5] Derivatives of dihydropyran have also been investigated for their potential as anti-proliferative and cytotoxic agents against cancer cell lines.

4.3. Role in the Synthesis of Adenosine Receptor Agonists



[Click to download full resolution via product page](#)

Caption: Role of the dihydropyran scaffold in drug discovery.

Safety and Handling

A Safety Data Sheet (SDS) should be consulted before handling **Sodium 3,4-dihydro-2H-pyran-2-carboxylate**. As a general precaution, it should be handled in a well-ventilated area,

and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.

Conclusion

Sodium 3,4-dihydro-2H-pyran-2-carboxylate is a valuable chemical intermediate with a stable and versatile structure. Its primary significance lies in its utility as a building block for the synthesis of more complex molecules, including potentially therapeutic agents that target adenosine receptors. While detailed biological studies on the compound itself are limited, the prevalence of the dihydropyran scaffold in medicinal chemistry underscores its importance for further research and development in the pharmaceutical industry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. 16698-52-5 CAS MSDS (sodium 3,4-dihydro-2H-pyran-2-carboxylate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. sodium;3,4-dihydro-2H-pyran-2-carboxylic acid | C₆H₈NaO₃⁺ | CID 54610061 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. chemicalpoint.eu [chemicalpoint.eu]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Sodium 3,4-dihydro-2H-pyran-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095394#sodium-3-4-dihydro-2h-pyran-2-carboxylate-cas-number-16698-52-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com